

# "analytical techniques for the characterization of 2-Bromo-4-chlorophenyl benzoate"

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## Compound of Interest

Compound Name: 2-Bromo-4-chlorophenyl benzoate

Cat. No.: B375392

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This application note provides a comprehensive, expert-level guide for the analytical characterization of **2-Bromo-4-chlorophenyl benzoate** (CAS: 511518-14-2). As a halogenated aromatic ester, this compound serves as a critical scaffold in agrochemical development, cross-coupling chemistry, and supramolecular crystal engineering[1].

Characterizing halogenated phenyl benzoates requires a multimodal approach. The presence of both bromine and chlorine on the phenolic ring introduces unique electronic effects, distinct isotopic signatures, and specific supramolecular behaviors driven by halogen bonding[2].

## Physicochemical Profile

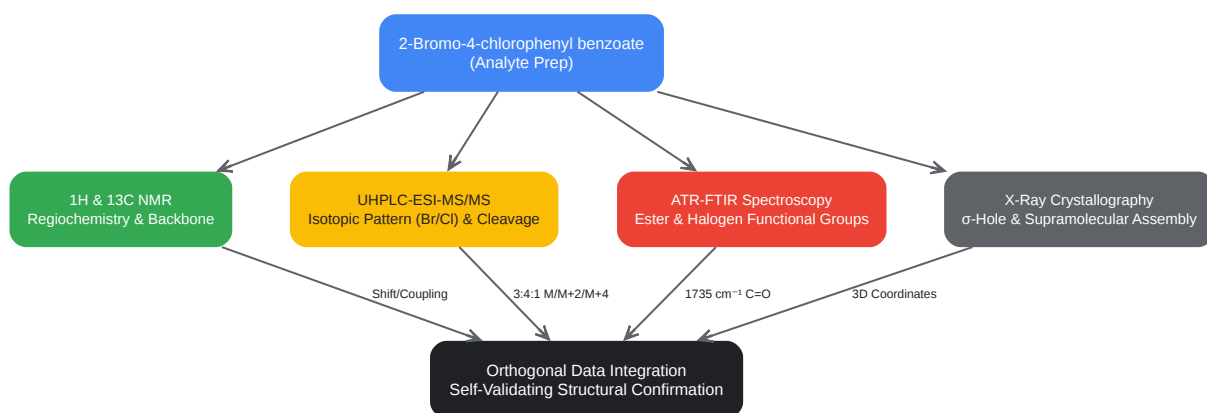
Before initiating instrumental analysis, establishing the baseline physicochemical properties is essential for solvent selection and chromatographic method development.

Table 1: Fundamental Properties of **2-Bromo-4-chlorophenyl benzoate**

| Property         | Value                                             | Structural Implication                                        |
|------------------|---------------------------------------------------|---------------------------------------------------------------|
| Chemical Formula | C <sub>13</sub> H <sub>8</sub> BrClO <sub>2</sub> | Dictates exact mass and isotopic distribution.                |
| Molecular Weight | 311.56 g/mol                                      | Target mass for LC-MS/MS parent ion.                          |
| LogP (Estimated) | ~4.5                                              | High lipophilicity; requires high organic mobile phase in LC. |
| Physical State   | Solid (Crystalline)                               | Amenable to Single-Crystal X-Ray Diffraction (SC-XRD).        |

## Analytical Strategy & Workflow

To ensure absolute structural confirmation, we employ an orthogonal, self-validating analytical workflow. No single technique is sufficient; rather, the data from NMR, LC-MS/MS, FTIR, and XRD must interlock to confirm regiochemistry, molecular weight, functional groups, and 3D conformation.



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Fig 1: Multimodal analytical workflow for the orthogonal characterization of **2-Bromo-4-chlorophenyl benzoate**.

## Detailed Methodologies & Causal Analysis

### Nuclear Magnetic Resonance (NMR) Spectroscopy

**Causality & Rationale:** NMR is the primary tool for confirming the regiochemistry of the halogens on the phenolic ring. The electron-withdrawing nature of the ester oxygen, combined with the ortho-bromine and para-chlorine, creates a highly specific deshielding environment. Deuterated chloroform ( $\text{CDCl}_3$ ) is selected as the solvent due to its excellent solubility profile for non-polar halogenated esters[3].

#### Step-by-Step Protocol:

- **Sample Preparation:** Dissolve 15–20 mg of the analyte in 0.6 mL of  $\text{CDCl}_3$  containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard ( $\delta = 0.00$  ppm)[3].
- **Instrument Setup:** Utilize a high-resolution NMR spectrometer ( $\geq 400$  MHz for  $^1\text{H}$ ,  $\geq 100$  MHz for  $^{13}\text{C}$ ).
- **Acquisition ( $^1\text{H}$ ):** Acquire using a standard single-pulse sequence (zg30). Set the relaxation delay (D1) to 1.5 seconds.
- **Acquisition ( $^{13}\text{C}$ ):** Use a proton-decoupled sequence (zgpg30). **Critical Step:** Increase the relaxation delay (D1 = 2–3 s) to account for the longer  $T_1$  relaxation times of the quaternary halogenated carbons (C-Br, C-Cl), ensuring they appear clearly above the noise floor.

Table 2: Expected  $^1\text{H}$  NMR Assignments (400 MHz,  $\text{CDCl}_3$ )

| Proton(s)         | Expected Shift ( $\delta$ , ppm) | Multiplicity             | Coupling (J, Hz) | Structural Assignment                 |
|-------------------|----------------------------------|--------------------------|------------------|---------------------------------------|
| H-ortho (Benzoyl) | ~8.20                            | Doublet (d)              | ~8.0             | Deshielded by adjacent carbonyl.      |
| H-3 (Phenol)      | ~7.68                            | Doublet (d)              | ~2.5             | Meta-coupling; deshielded by Br & Cl. |
| H-para (Benzoyl)  | ~7.65                            | Triplet (t)              | ~7.5             | Standard benzoyl para-proton.         |
| H-meta (Benzoyl)  | ~7.50                            | Triplet (t)              | ~7.5             | Standard benzoyl meta-protons.        |
| H-5 (Phenol)      | ~7.35                            | Doublet of doublets (dd) | ~8.5, 2.5        | Ortho-coupled to H-6, meta to H-3.    |
| H-6 (Phenol)      | ~7.15                            | Doublet (d)              | ~8.5             | Ortho-coupled to H-5.                 |

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*Self-Validation Checkpoint: The presence of a doublet with a small coupling constant ( $J \sim 2.5$  Hz) at  $\sim 7.68$  ppm unambiguously confirms the proton at position 3, sandwiched between the bromine and chlorine atoms.*

## UHPLC-ESI-MS/MS Analysis

**Causality & Rationale:** Halogenated organic compounds are highly lipophilic and stable, requiring specific chromatographic conditions[4]. Mass spectrometry provides absolute confirmation of the halogens via their natural isotopic distributions. Bromine exists as  $^{79}\text{Br}$

(~51%) and  $^{81}\text{Br}$  (~49%), while Chlorine exists as  $^{35}\text{Cl}$  (~76%) and  $^{37}\text{Cl}$  (~24%). A molecule containing one Br and one Cl will produce a highly specific M : M+2 : M+4 isotopic cluster in a roughly 3:4:1 ratio.

#### Step-by-Step Protocol:

- Sample Preparation: Dilute the sample to 1  $\mu\text{g/mL}$  in LC-MS grade Acetonitrile.
- Chromatography: Inject 2  $\mu\text{L}$  onto a C18 Reverse-Phase column (e.g., 2.1 x 50 mm, 1.7  $\mu\text{m}$ ).
- Gradient Elution: Mobile Phase A ( $\text{H}_2\text{O}$  + 0.1% Formic Acid) and Mobile Phase B (Acetonitrile + 0.1% Formic Acid). Run a linear gradient from 5% B to 95% B over 5 minutes to elute the lipophilic ester.
- Ionization & Detection: Operate in Electrospray Ionization Positive (ESI+) mode. Apply a collision energy of 20–30 eV for MS/MS fragmentation.

Table 3: LC-MS/MS Isotopic and Fragmentation Data

| Ion Type                      | m/z   | Relative Abundance          | Interpretation                                                                           |
|-------------------------------|-------|-----------------------------|------------------------------------------------------------------------------------------|
| $[\text{M}+\text{H}]^+$ (M)   | 310.9 | ~75%                        | Contains $^{79}\text{Br}$ and $^{35}\text{Cl}$ .                                         |
| $[\text{M}+\text{H}]^+$ (M+2) | 312.9 | 100% (Base Peak of cluster) | Contains ( $^{81}\text{Br} + ^{35}\text{Cl}$ ) or ( $^{79}\text{Br} + ^{37}\text{Cl}$ ). |
| $[\text{M}+\text{H}]^+$ (M+4) | 314.9 | ~24%                        | Contains $^{81}\text{Br}$ and $^{37}\text{Cl}$ .                                         |
| Fragment                      | 105.0 | High                        | Benzoyl cation ( $[\text{C}_7\text{H}_5\text{O}]^+$ ) from ester cleavage[3].            |

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*Self-Validation Checkpoint: If the 3:4:1 ratio at  $m/z$  311/313/315 is absent, the molecule does not contain the required single-bromine/single-chlorine configuration. The  $m/z$  105 fragment confirms the unsubstituted benzoyl moiety.*

## Attenuated Total Reflectance FTIR (ATR-FTIR)

**Causality & Rationale:** ATR-FTIR is a non-destructive technique used to validate the ester linkage. The ester carbonyl in phenyl benzoates typically appears at a higher wavenumber ( $\sim 1735\text{ cm}^{-1}$ ) compared to standard alkyl benzoates ( $\sim 1720\text{ cm}^{-1}$ ) because the phenolic ring competes for the ester oxygen's lone pairs via resonance, increasing the double-bond character of the C=O bond[5].

### Step-by-Step Protocol:

- **Background Collection:** Clean the diamond ATR crystal with isopropanol and collect an air background spectrum (32 scans,  $4\text{ cm}^{-1}$  resolution).
- **Sample Application:** Place 1–2 mg of the crystalline powder directly onto the crystal. Lower the anvil to apply consistent pressure.
- **Acquisition:** Collect the sample spectrum from  $4000$  to  $400\text{ cm}^{-1}$ .

Table 4: Key FTIR Vibrational Modes

| Wavenumber (cm <sup>-1</sup> ) | Peak Shape/Intensity | Functional Group Assignment                                        |
|--------------------------------|----------------------|--------------------------------------------------------------------|
| ~1735 - 1740                   | Strong, Sharp        | Ester Carbonyl (C=O) stretch[5].                                   |
| ~1260, ~1080                   | Strong, Broad        | Ester (C-O-C) asymmetric and symmetric stretches.                  |
| ~700 - 750                     | Strong               | Aromatic C-H out-of-plane bending (mono-substituted benzoyl ring). |
| ~600 - 650                     | Medium               | C-Cl and C-Br stretching vibrations.                               |



*Self-Validation Checkpoint: The presence of the sharp ~1735 cm<sup>-1</sup> peak, combined with the absence of a broad O-H stretch at ~3300 cm<sup>-1</sup>, proves complete esterification and the absence of unreacted 2-bromo-4-chlorophenol.*

## Single-Crystal X-Ray Diffraction (SC-XRD)

**Causality & Rationale:** Halogenated phenyl benzoates are heavily utilized in supramolecular chemistry due to their propensity to form highly organized crystal lattices. The positive electrostatic potential ( $\sigma$ -hole) on the bromine and chlorine atoms interacts with Lewis bases (like the ester carbonyl oxygen), driving halogen bonding and dictating the isostructurality of the solid state[2].

### Step-by-Step Protocol:

- **Crystallization:** Dissolve 50 mg of the compound in a 10% dichloromethane/hexane solvent mixture[5]. Allow for slow evaporation at room temperature over 3–5 days until suitable single crystals form.

- Mounting: Select a crystal of appropriate dimensions (e.g., 0.2 x 0.2 x 0.1 mm) and mount it on a cryoloop using paratone oil.
- Diffraction: Transfer to a diffractometer equipped with a Mo K $\alpha$  ( $\lambda = 0.71073 \text{ \AA}$ ) or Cu K $\alpha$  source. Maintain the crystal at 100 K using a nitrogen cold stream to minimize thermal motion.
- Refinement: Solve the structure using direct methods (e.g., SHELXT) and refine using full-matrix least-squares on F<sup>2</sup> (SHELXL).

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*Self-Validation Checkpoint: The solved 3D coordinates will definitively prove the relative positions of the Br (ortho) and Cl (para) atoms on the phenolic ring, serving as the ultimate validation of the NMR regiochemical assignments.*

## References

- Quantitative Evaluation of Isostructurality in Solid-State Structures of Halogen-Substituted Phenyl Benzoates Crystal Growth & Design - ACS Publications[[Link](#)][2]
- Advances in the Analysis of Persistent Halogenated Organic Compounds Chromatography Online[[Link](#)][4]
- Evaluation of the Role of Isostructurality in Fluorinated Phenyl Benzoates ACS Publications[[Link](#)][5]

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- [1. 511518-14-2 CAS Manufactory \[m.chemicalbook.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. chromatographyonline.com \[chromatographyonline.com\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
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